

In-Depth Technical Guide: Physical Properties of 3,5-Dichloropyrazine-2-carbaldehyde

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Compound of Interest

Compound Name: 3,5-Dichloropyrazine-2-carbaldehyde

Cat. No.: B152530

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3,5-Dichloropyrazine-2-carbaldehyde**, a heterocyclic compound of interest in synthetic chemistry and drug discovery. The information is presented to facilitate its use in research and development settings.

Core Physical and Chemical Data

3,5-Dichloropyrazine-2-carbaldehyde, with the CAS Number 136866-27-8, is a substituted pyrazine derivative.^{[1][2][3][4][5][6][7][8][9]} Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₂ Cl ₂ N ₂ O	[5] [7] [8] [9]
Molecular Weight	176.99 g/mol	[5]
Density	1.588 g/cm ³	[5]
Boiling Point	240.75 °C at 760 mmHg	[5]
Flash Point	99.403 °C	[5]
Vapor Pressure	0.037 mmHg at 25 °C	
Refractive Index	1.617	
Physical Form	Yellow to Brown Sticky Oil to Semi-Solid	[1]
Purity	Typically ≥95% or ≥98%	[1] [4] [8]
Storage Conditions	Inert atmosphere, 2-8 °C	[1]

Spectral Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **3,5-Dichloropyrazine-2-carbaldehyde**. Available spectral information includes:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR data are available for this compound.[\[10\]](#)
- Infrared (IR) Spectroscopy: IR spectral data has been recorded.[\[10\]](#)
- Mass Spectrometry (MS): Mass spectral data is available.[\[10\]](#)
- Raman and ESR Spectroscopy: Raman and Electron Spin Resonance (ESR) spectra are also reported to be available.[\[10\]](#)

Experimental Protocols

While specific experimental procedures for determining the physical properties of **3,5-Dichloropyrazine-2-carbaldehyde** are not detailed in the provided search results, standard

methodologies for organic compounds are applicable.

Determination of Boiling Point (Simple Distillation)

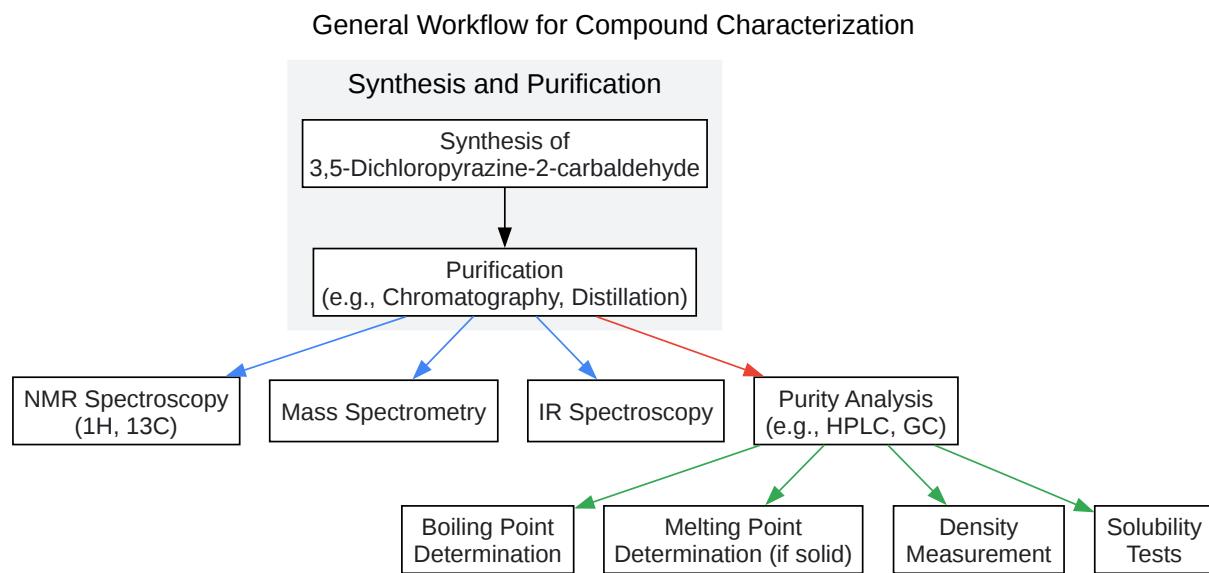
The boiling point of a liquid organic compound such as **3,5-Dichloropyrazine-2-carbaldehyde** can be determined using a simple distillation apparatus.[11]

Procedure:

- The compound is placed in a round-bottom flask.
- The flask is heated, and the temperature of the vapor is measured with a thermometer.
- The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, and the liquid rapidly vaporizes, is recorded as the boiling point.[11] The vapor is then cooled and collected in a separate flask.[11]

General Workflow for Compound Characterization

The process of characterizing a chemical compound like **3,5-Dichloropyrazine-2-carbaldehyde** typically follows a logical workflow to ensure its identity and purity.



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Caption: A general workflow for the synthesis, purification, and characterization of a chemical compound.

Safety and Handling

3,5-Dichloropyrazine-2-carbaldehyde is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).^[12]

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